

Application Notes and Protocols for Determining Glucosamine Bioavailability Using Radiolabeled Tracers

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Compound of Interest

Compound Name: Sulfuric acid--2-amino-2-deoxyhexopyranose (1/1)
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Introduction: The Quest for Quantifying Glucosamine's Journey in the Body

Glucosamine, an amino sugar and a fundamental building block of glycosaminoglycans, is widely investigated for its potential role in supporting joint health and managing conditions like osteoarthritis.[1][2][3] A critical aspect of its preclinical and clinical evaluation is the determination of its bioavailability – the extent and rate at which the administered dose reaches the systemic circulation and target tissues, such as articular cartilage.[1][4][5] Understanding the pharmacokinetics of glucosamine is paramount for establishing effective dosing regimens and elucidating its mechanism of action.[6][7][8][9]

The use of radiolabeled glucosamine offers a highly sensitive and definitive method to trace the fate of the molecule in vivo.[10][11][12][13] By incorporating a radioactive isotope, such as Tritium (^3H) or Carbon-14 (^{14}C), into the glucosamine structure, researchers can quantitatively measure its absorption, distribution, metabolism, and excretion (ADME) with high precision.[10]

[14][15] This application note provides a comprehensive guide for researchers, scientists, and drug development professionals on the principles, experimental design, and detailed protocols for conducting bioavailability and biodistribution studies of glucosamine using radiolabeled tracers.

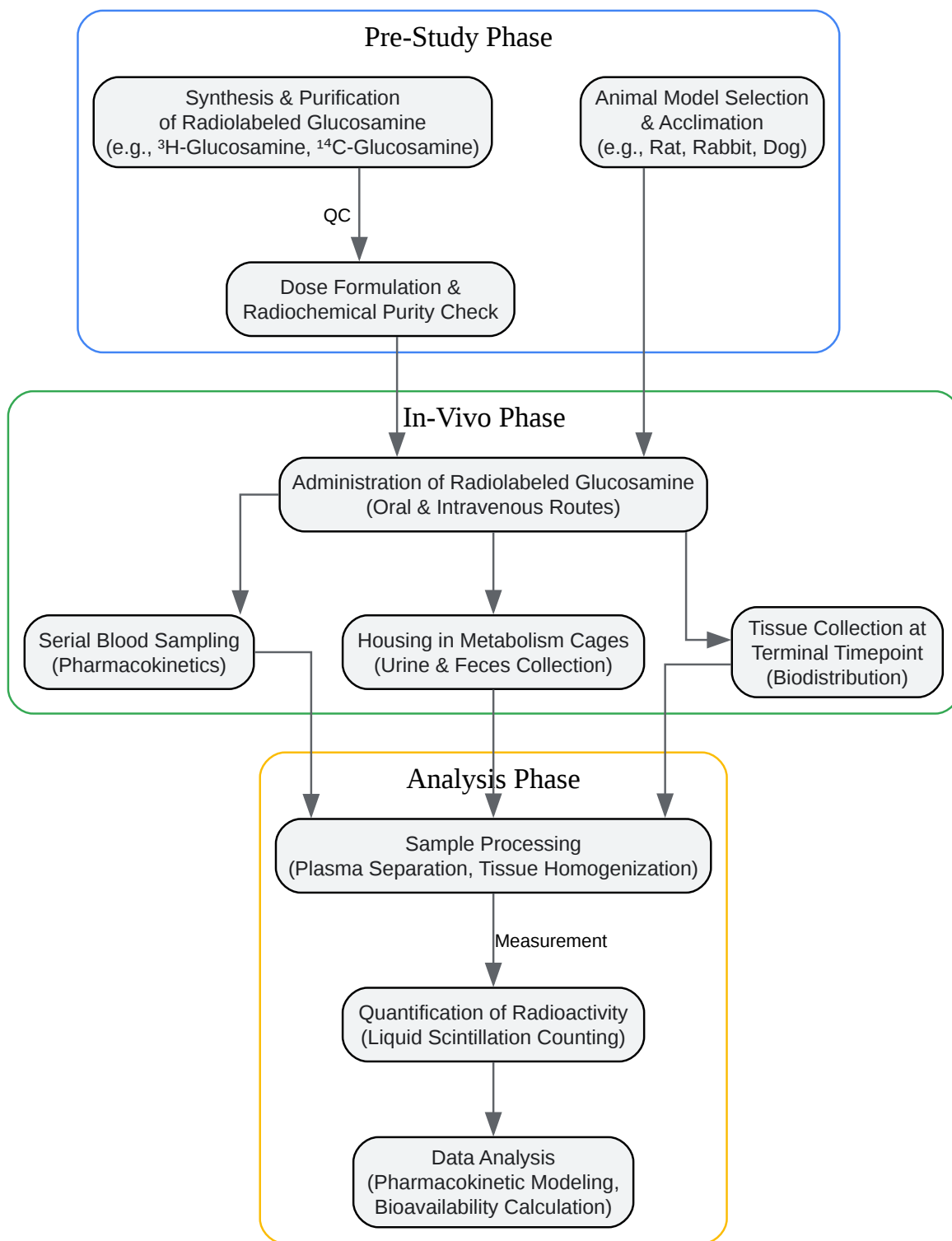
The Rationale for Radiotracers in Glucosamine Research

Conventional analytical methods like HPLC can measure parent glucosamine concentrations in biological fluids.[1][16] However, these methods may not distinguish the administered compound from its metabolites. Radiolabeling provides a more complete picture of the drug's disposition. The key advantages of using radiolabeled glucosamine include:

- **High Sensitivity:** Radiometric detection methods, such as liquid scintillation counting, can quantify minute amounts of the tracer, enabling the detection of low concentrations of glucosamine and its metabolites in various tissues.
- **Mass Balance Studies:** Radiolabeling is the gold standard for mass balance studies, which aim to account for the total administered dose by measuring the radioactivity in excreta (urine and feces) over time.[17][18][19][20] This provides a complete picture of the drug's elimination pathways.
- **Tissue Distribution:** It allows for the quantitative assessment of glucosamine uptake and accumulation in specific tissues of interest, including cartilage, synovial fluid, and other organs, providing insights into its target engagement.[15][21][22][23]
- **Metabolic Fate:** By analyzing the radioactive components in biological samples, it is possible to identify and quantify the metabolites of glucosamine, offering a deeper understanding of its biotransformation.

Experimental Design: A Strategic Approach to a Successful Study

A well-designed study is crucial for obtaining reliable and interpretable data. The following diagram outlines a typical workflow for a radiolabeled glucosamine bioavailability study in an animal model.



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Caption: Workflow for a Radiolabeled Glucosamine Bioavailability Study.

Key Considerations in Experimental Design:

- Choice of Radioisotope:
 - ^3H (Tritium): A low-energy beta emitter, suitable for high-resolution autoradiography. Requires liquid scintillation counting for quantification.
 - ^{14}C (Carbon-14): A higher-energy beta emitter, generally easier to quantify with less quenching effect in liquid scintillation counting. The position of the ^{14}C label on the glucosamine molecule is critical to ensure it is not lost during metabolism.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[24\]](#)
- Animal Model: The choice of animal model (e.g., rat, rabbit, dog, horse) should be relevant to the research question.[\[1\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[25\]](#)[\[26\]](#) For osteoarthritis research, models that mimic the human condition are often employed.[\[3\]](#)[\[25\]](#)[\[27\]](#)
- Dosing and Administration:
 - Intravenous (IV) Administration: Serves as the reference to determine absolute bioavailability, as it represents 100% systemic exposure.
 - Oral (PO) Administration: The primary route for evaluating bioavailability of orally consumed glucosamine supplements. Nasogastric gavage is a common method in animal studies.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Sample Collection:
 - Blood: Serial blood samples are collected at predetermined time points to determine the plasma concentration-time profile.
 - Urine and Feces: Collected over a defined period to determine the extent and routes of excretion.
 - Tissues: Collected at the end of the study to assess tissue distribution.

Detailed Protocols

Protocol 1: Preparation and Administration of Radiolabeled Glucosamine

Objective: To prepare a stable and accurate dose of radiolabeled glucosamine for administration to the animal model.

Materials:

- Radiolabeled glucosamine (e.g., [^3H]Glucosamine or [^{14}C]Glucosamine) of known specific activity.
- Unlabeled glucosamine hydrochloride or sulfate.
- Vehicle for administration (e.g., sterile water, saline).
- Analytical balance, vortex mixer, and calibrated pipettes.
- Liquid scintillation counter and scintillation cocktail for dose verification.

Procedure:

- Dose Calculation: Calculate the required amount of radiolabeled and unlabeled glucosamine to achieve the target dose and specific activity. The amount of radioactivity administered should be sufficient for accurate detection in biological samples but as low as reasonably achievable.[\[19\]](#)[\[20\]](#)
- Formulation: a. Accurately weigh the required amount of unlabeled glucosamine. b. Add the calculated volume of the radiolabeled glucosamine stock solution. c. Add the vehicle to the desired final volume and mix thoroughly using a vortex mixer to ensure a homogenous solution.
- Dose Verification: a. Take triplicate aliquots of the final dose formulation. b. Add each aliquot to a scintillation vial containing a suitable scintillation cocktail. c. Quantify the radioactivity using a liquid scintillation counter to confirm the final concentration of radioactivity in the dose.

- Administration: a. For oral administration, use a gavage needle to deliver the dose directly into the stomach. b. For intravenous administration, inject the dose into a suitable vein (e.g., tail vein in rats).

Causality and Self-Validation: Accurate dose preparation and verification are fundamental to the entire study. An incorrectly prepared or administered dose will invalidate all subsequent pharmacokinetic calculations. Verifying the radioactivity of the dosing solution ensures that the administered dose is known with certainty.

Protocol 2: Blood and Tissue Sample Collection and Processing

Objective: To collect and process biological samples for the quantification of radioactivity.

Materials:

- Anticoagulant (e.g., EDTA, heparin).
- Centrifuge.
- Homogenizer.
- Cryovials for sample storage.
- Surgical instruments for tissue dissection.

Procedure:

- Blood Collection: a. Collect blood samples at predetermined time points (e.g., 0, 5, 15, 30, 60, 120, 240, 480 minutes post-dose) into tubes containing an anticoagulant.^{[6][7][8][9]} b. Centrifuge the blood samples to separate plasma. c. Transfer the plasma to labeled cryovials and store at -80°C until analysis.
- Tissue Collection (Terminal Procedure): a. At the end of the study, euthanize the animal according to approved ethical protocols. b. Perfuse the circulatory system with saline to remove residual blood from the tissues. c. Carefully dissect the tissues of interest (e.g., liver,

kidney, muscle, cartilage, synovial fluid). d. Weigh each tissue sample and store at -80°C until processing.

- Tissue Processing: a. Thaw the tissue samples on ice. b. Add a suitable buffer and homogenize the tissue to create a uniform suspension. c. Take aliquots of the tissue homogenate for analysis.

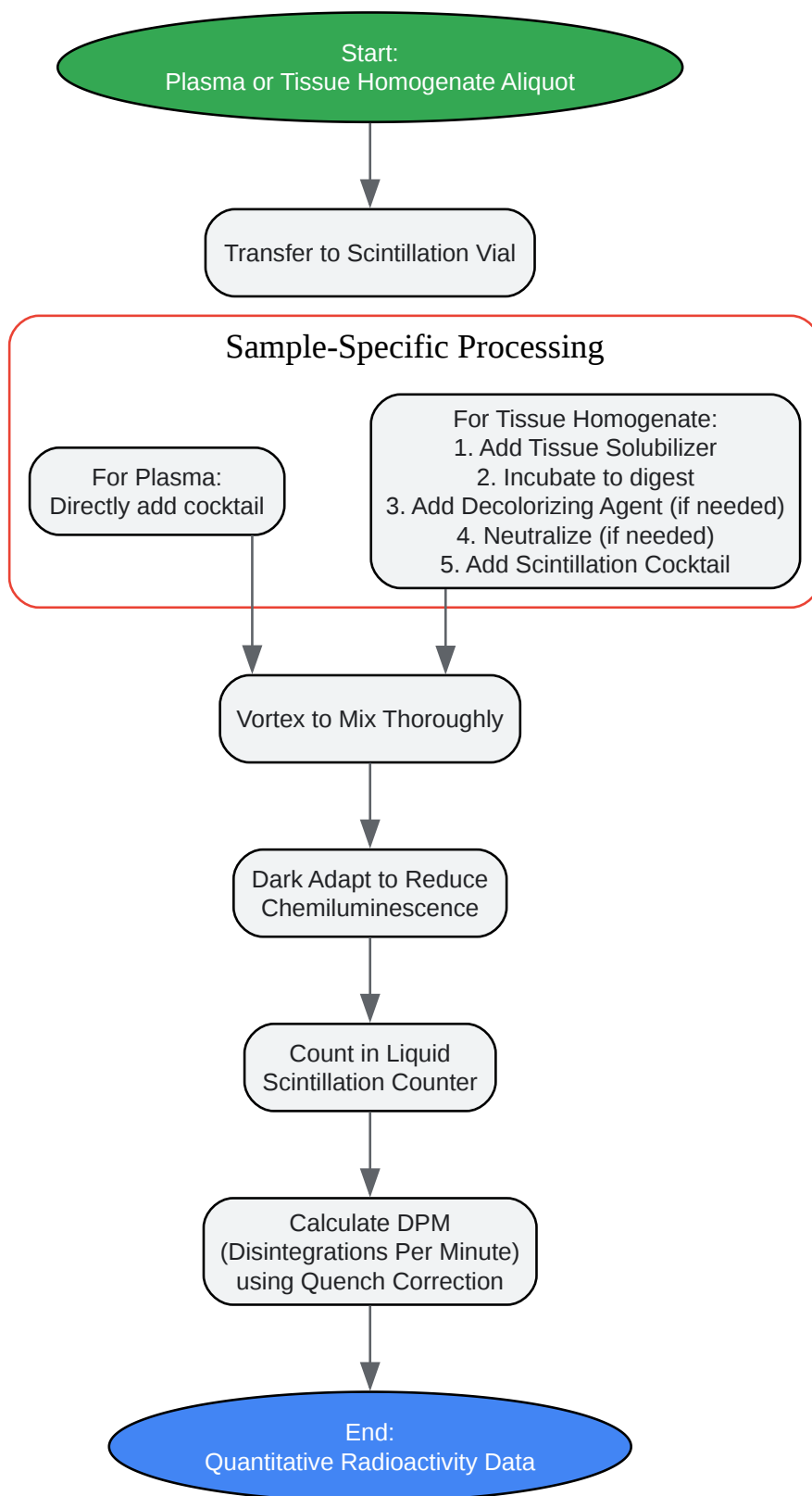
Causality and Self-Validation: Consistent and clean sample collection and processing are critical to prevent cross-contamination and ensure the integrity of the samples. Proper storage prevents degradation of the analyte and its metabolites.

Protocol 3: Quantification of Radioactivity by Liquid Scintillation Counting (LSC)

Objective: To accurately measure the amount of radioactivity in plasma and tissue samples.

Materials:

- Liquid scintillation counter.
- Scintillation vials.
- Scintillation cocktail (choose a cocktail suitable for aqueous and organic samples).[\[28\]](#)[\[29\]](#)
- Tissue solubilizer (e.g., Soluene®-350).[\[30\]](#)
- Decolorizing agent (e.g., hydrogen peroxide).[\[28\]](#)[\[30\]](#)



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Caption: Protocol for Liquid Scintillation Counting of Biological Samples.

Procedure:

- **Sample Preparation:** a. Plasma: Pipette a known volume of plasma directly into a scintillation vial. b. Tissue Homogenate: Pipette a known volume of the tissue homogenate into a vial. Add a tissue solubilizer and incubate according to the manufacturer's instructions to digest the tissue.[\[30\]](#)
- **Decolorization (if necessary):** Some samples, like blood or liver homogenates, may be colored, which can cause "quenching" (a reduction in the detected light signal). Add a decolorizing agent like hydrogen peroxide and incubate.[\[28\]](#)[\[30\]](#)
- **Addition of Scintillation Cocktail:** Add an appropriate volume of scintillation cocktail to each vial.
- **Mixing and Dark Adaptation:** Cap the vials tightly and vortex to ensure the sample is thoroughly mixed with the cocktail. Allow the vials to sit in the dark for at least an hour to allow any chemiluminescence (light produced by chemical reactions) to subside.[\[28\]](#)
- **Counting:** Place the vials in the liquid scintillation counter and count for a sufficient time to achieve good counting statistics.
- **Data Conversion:** The counter will report counts per minute (CPM). This value must be converted to disintegrations per minute (DPM) using a quench correction curve to account for any reduction in counting efficiency.

Causality and Self-Validation: Quench correction is a critical self-validating step in LSC. It corrects for variations in counting efficiency between samples due to color or chemical quenching, ensuring that the final DPM values are an accurate reflection of the radioactivity present.

Data Analysis and Interpretation

Pharmacokinetic Parameters

From the plasma concentration-time data, several key pharmacokinetic parameters can be calculated:

Parameter	Description
C _{max}	Maximum observed plasma concentration.
T _{max}	Time to reach C _{max} .
AUC (Area Under the Curve)	The total exposure of the drug over time. Calculated for both IV and PO administration.
t _{1/2} (Half-life)	The time required for the plasma concentration to decrease by half.
CL (Clearance)	The volume of plasma cleared of the drug per unit time.
V _d (Volume of Distribution)	The apparent volume into which the drug distributes in the body.

The absolute oral bioavailability (F%) is calculated using the following formula:

$$F\% = (AUC_{\text{oral}} / AUC_{\text{iv}}) * (Dose_{\text{iv}} / Dose_{\text{oral}}) * 100$$

Studies in horses have reported an oral bioavailability of glucosamine hydrochloride to be around 5.9%, while glucosamine sulphate was slightly higher at 9.4%.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) In rats, the oral bioavailability of glucosamine hydrochloride was found to be approximately 19-21%.[\[1\]](#)[\[4\]](#)[\[16\]](#)

Biodistribution

The concentration of radioactivity in each tissue is typically expressed as the percentage of the injected dose per gram of tissue (%ID/g).[\[15\]](#) This allows for a comparison of the relative uptake of glucosamine and its metabolites across different tissues.

Metabolite Profiling

While total radioactivity provides information on the overall distribution, further analysis using techniques like radio-HPLC or LC-MS/MS can be used to identify and quantify the parent glucosamine and its various metabolites in plasma, urine, and tissue extracts.

Method Validation

Any bioanalytical method used to generate data for regulatory submission or scientific publication must be validated.^{[31][32][33]} This involves demonstrating the method's accuracy, precision, selectivity, sensitivity, reproducibility, and stability.

Conclusion

The use of radiolabeled glucosamine is an indispensable tool for accurately determining its bioavailability and understanding its ADME properties. The protocols and principles outlined in this application note provide a robust framework for conducting these studies. By carefully designing experiments, meticulously executing protocols, and correctly analyzing the data, researchers can gain critical insights into the in vivo fate of glucosamine, which is essential for its continued development and clinical application.

References

- Meulyzer, M., Vachon, P., Beaudry, F., Vinardell, T., Richard, H., & Laverty, S. (2008). Synovial fluid levels and serum pharmacokinetics in a large animal model following treatment with oral glucosamine at clinically relevant doses. *Osteoarthritis and Cartilage*, 16(8), 972-978.
- U.S. Food and Drug Administration. (2024). Clinical Pharmacology Considerations for Human Radiolabeled Mass Balance Studies.
- Li, Y., Xu, G., & Li, X. (2004). The effects of glucosamine hydrochloride on subchondral bone changes in an animal model of osteoarthritis.
- Aghazadeh-Habashi, A., Sattari, S., Pasutto, F., & Jamali, F. (2002). Single Dose Pharmacokinetics and Bioavailability of Glucosamine in the Rat. *Journal of Pharmacy & Pharmaceutical Sciences*, 5(2), 181-184.
- Meulyzer, M., Vachon, P., Beaudry, F., Vinardell, T., Richard, H., & Laverty, S. (2005). Synovial fluid levels and serum pharmacokinetics in a large animal model following treatment with oral glucosamine at clinically relevant doses.
- Slayton, R. (2011). Regulatory Strategy for the Submission of CMC Information to Support the Use of Radiolabeled Drugs in Clinical Trials. *Pharmaceutical Outsourcing*.
- Meulyzer, M., Vachon, P., Beaudry, F., Vinardell, T., Richard, H., & Laverty, S. (2008). Comparison of pharmacokinetics of glucosamine and synovial fluid levels following administration of glucosamine sulphate or glucosamine hydrochloride. *Osteoarthritis and Cartilage*, 16(8), 972-978.

- Mad Barn. (2005). Synovial fluid levels and serum pharmacokinetics in a large animal model following treatment with oral glucosamine at clinically relevant doses. Research Bank.
- Bhathal, A., Spryszak, M., & Fair, J. (2017). The role of glucosamine and chondroitin sulfate in treatment and prevention of osteoarthritis in animals.
- Taylor & Francis. (n.d.). Scintillation counting – Knowledge and References. Taylor & Francis Online.
- Shudarsana. (n.d.). Unlocking The Future Of Drug Development: How The FDA's New Radiolabeled Mass-Balance Study Guidance Is Changing The Game.
- BottomLineFitness.com. (2008). Study shows improvement in joint pain and cartilage damage.
- Henrotin, Y., Marty, M., & Mobasheri, A. (2014). Is there any scientific evidence for the use of glucosamine in the management of human osteoarthritis?. *Arthritis Research & Therapy*, 16(1), 201.
- Comblain, F., Serisier, S., Barthelemy, N., Balligand, M., & Henrotin, Y. (2021). Glucosamine and Chondroitin Sulfate: Is There Any Scientific Evidence for Their Effectiveness as Disease-Modifying Drugs in Knee Osteoarthritis Preclinical Studies?—A Systematic Review from 2000 to 2021. *Pharmaceuticals*, 14(6), 546.
- U.S. Food and Drug Administration. (n.d.). Clinical Pharmacology Considerations for Human Radiolabeled Mass Balance Studies.
- FDA. (2022). Human radiolabeled mass balance studies supporting the FDA approval of new drugs.
- Liu, C., Tadayoni, B. M., Bourret, J. A., Mattes, M. J., & Goldenberg, D. M. (2013). Biodistribution, pharmacokinetics, and nuclear imaging studies of ¹¹¹In-labeled rGel/BLyS fusion toxin in SCID mice bearing B-cell lymphoma. *PLoS ONE*, 8(2), e57890.
- Salazar, J., Bello, L., Chávez, M., Añez, R., Rojas, J., & Bermúdez, V. (2014). Glucosamine for Osteoarthritis: Biological Effects, Clinical Efficacy, and Safety on Glucose Metabolism. *Arthritis*, 2014, 424623.
- Mercer-Smith, J. A., Cole, D. A., Roberts, J. C., Lewis, D., & Lavalley, D. K. (1988). The biodistribution of radiocopper-labeled compounds. *International Journal of Radiation Applications and Instrumentation. Part B. Nuclear Medicine and Biology*, 15(4), 437-444.
- Zeng, L., & Burne, R. A. (2014). Uptake and Metabolism of N-Acetylglucosamine and Glucosamine by *Streptococcus mutans*. *Journal of Bacteriology*, 196(19), 3495-3505.
- Mroz, P. J., & Silbert, J. E. (2004). Use of ³H-glucosamine and ³⁵S-sulfate with cultured human chondrocytes to determine the effect of glucosamine concentration on formation of chondroitin sulfate.
- Tan, M. L., Choong, P. F., & Dass, C. R. (2016). Biodistribution Study of Niosomes in Tumor-Implanted BALB/C Mice Using Scintigraphic Imaging. *Frontiers in Pharmacology*, 7, 305.

- Solon, E. G. (2004). Use of Radioactive Compounds and Autoradiography to Determine Drug Tissue Distribution.
- Zeng, L., & Burne, R. A. (2014). Uptake and metabolism of N-acetylglucosamine and glucosamine by *Streptococcus mutans*. *Journal of bacteriology*, 196(19), 3495–3505.
- Silbert, J. E. (2009). Dietary glucosamine under question. *Glycobiology*, 19(6), 559–560.
- Lee, D. E., Kim, H. S., Park, S. J., Kim, C. W., & Kim, Y. H. (2017). Radiolabeling and preliminary biodistribution study of ^{99m}Tc-labeled antibody-mimetic scaffold protein rebody for initial clearance properties. *Bioorganic & Medicinal Chemistry Letters*, 27(22), 4991-4994.
- arkat usa. (n.d.). Synthesis of a 3-hydroxyl- free N-acetyl glucosamine disaccharide.
- Unknown. (n.d.).
- Harris, E. D., & Johnson, C. A. (1969). Incorporation of glucosamine-14C Into Membrane Proteins of Reticulocytes. *Biochemistry*, 8(2), 512-518.
- Henrotin, Y., Chevalier, X., Herrero-Beaumont, G., McAlindon, T., Mobasheri, A., Pavelka, K., & Reginster, J. Y. (2013). Physiological effects of oral glucosamine on joint health: current status and consensus on future research priorities. *BMC Research Notes*, 6, 115.
- Rossetti, L., Hawkins, M., Chen, W., Gindi, J., & Barzilai, N. (1995). Role of the glucosamine pathway in fat-induced insulin resistance.
- National Diagnostics. (2011).
- Roberts, R. M., & Pollard, W. E. (1975). The incorporation of D-glucosamine-14C into root tissues of higher plants. *Plant Physiology*, 55(1), 431-436.
- Mroz, P. J., & Silbert, J. E. (2003). Effects of [3H]glucosamine concentration on [3H]chondroitin sulphate formation by cultured chondrocytes. *Biochemical Journal*, 376(Pt 2), 511-515.
- National Physical Laboratory. (n.d.).
- Mroz, P. J., & Silbert, J. E. (2003). Effects of [3H]glucosamine concentration on [3H]chondroitin sulphate formation by cultured chondrocytes. *Biochemical Journal*, 376(Pt 2), 511-515.
- Revvity. (n.d.). LSC sample preparation and counting of biological samples.
- Aghazadeh-Habashi, A., Sattari, S., Pasutto, F., & Jamali, F. (2002).
- Molnar, J., & Sy, D. (1969). The incorporation of 14C-glucosamine from UDP-N-acetyl-14C-glucosamine into liver microsomal protein in vitro. *Archives of Biochemistry and Biophysics*, 129(1), 242-247.
- Adebowale, A., Du, J., Liang, Z., Leslie, J. L., & Blough, E. R. (2018). The Fate of Oral Glucosamine Traced by ¹³C Labeling in the Dog. *Journal of the American College of Nutrition*, 37(3), 233-239.
- Roberts, R. M., & Pollard, W. E. (1975). The Incorporation of d-Glucosamine-14C into Root Tissues of Higher Plants. *Plant Physiology*, 55(1), 431-436.

- International Journal of Pharmaceutical Sciences Review and Research. (2012). Int. J. Pharm. Sci. Rev. Res., 14(1), 69-72.
- Tiwari, G., & Tiwari, R. (2010). Bioanalytical method validation: An updated review. Pharmaceutical Methods, 1(1), 25-38.
- Bioanalytical Method Validation Aiming for Enhanced Reproducibility. (n.d.).
- Aghazadeh-Habashi, A., Sattari, S., Pasutto, F., & Jamali, F. (2002). Single dose pharmacokinetics and bioavailability of glucosamine in the rat. Journal of Pharmacy & Pharmaceutical Sciences, 5(2), 181-184.
- European Medicines Agency. (2011).
- Aghazadeh-Habashi, A., & Jamali, F. (2012). Absorption and bioavailability of glucosamine in the rat. Journal of Pharmacy & Pharmaceutical Sciences, 15(4), 534-541.
- Science.gov. (n.d.). validate analysis methods: Topics by Science.gov.

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Sources

- [1. Single Dose Pharmacokinetics and Bioavailability of Glucosamine in the Rat \[sites.ualberta.ca\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Is there any scientific evidence for the use of glucosamine in the management of human osteoarthritis? - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. sites.ualberta.ca \[sites.ualberta.ca\]](#)
- [5. The Fate of Oral Glucosamine Traced by ¹³C Labeling in the Dog - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. Synovial fluid levels and serum pharmacokinetics in a large animal model following treatment with oral glucosamine at clinically relevant doses - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. Comparison of pharmacokinetics of glucosamine and synovial fluid levels following administration of glucosamine sulphate or glucosamine hydrochloride - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- [9. madbarn.com \[madbarn.com\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. Incorporation of glucosamine-14C into membrane proteins of reticulocytes - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. The incorporation of 14C-glucosamine from UDP-N-acetyl-14C-glucosamine into liver microsomal protein in vitro - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. The Incorporation of d-Glucosamine-14C into Root Tissues of Higher Plants - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. pharmoutsourcing.com \[pharmoutsourcing.com\]](#)
- [15. Biodistribution, pharmacokinetics, and nuclear imaging studies of 111In-labeled rGel/BLyS fusion toxin in SCID mice bearing B-cell lymphoma - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. Single dose pharmacokinetics and bioavailability of glucosamine in the rat - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [17. Clinical Pharmacology Considerations for Human Radiolabeled Mass Balance Studies | FDA \[fda.gov\]](#)
- [18. Unlocking The Future Of Drug Development: How The FDA's New Radiolabeled Mass-Balance Study Guidance Is Changing The Game - सुदर्शन \[shudarsana.com\]](#)
- [19. downloads.regulations.gov \[downloads.regulations.gov\]](#)
- [20. Human radiolabeled mass balance studies supporting the FDA approval of new drugs - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [21. The biodistribution of radiocopper-labeled compounds - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [22. Frontiers | Biodistribution Study of Niosomes in Tumor-Implanted BALB/C Mice Using Scintigraphic Imaging \[frontiersin.org\]](#)
- [23. Radiolabeling and preliminary biodistribution study of 99mTc-labeled antibody-mimetic scaffold protein rebody for initial clearance properties - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [24. The incorporation of D-glucosamine-14C into root tissues of higher plants - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [25. The effects of glucosamine hydrochloride on subchondral bone changes in an animal model of osteoarthritis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [26. mdpi.com \[mdpi.com\]](#)
- [27. Study shows improvement in joint pain and cartilage damage. – BottomLineFitness.com \[bottomlinefitness.com\]](#)

- [28. Assaying Discrete Samples by Liquid Scintillation Counting - National Diagnostics \[nationaldiagnostics.com\]](#)
- [29. resource.npl.co.uk \[resource.npl.co.uk\]](#)
- [30. resources.revvity.com \[resources.revvity.com\]](#)
- [31. Bioanalytical method validation: An updated review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [32. documents.thermofisher.com \[documents.thermofisher.com\]](#)
- [33. ema.europa.eu \[ema.europa.eu\]](#)
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